

Essential Safety and Logistics for Handling TY-52156

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TY-52156

Cat. No.: B611519

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **TY-52156**. The following procedures for personal protective equipment (PPE), handling, and disposal are designed to ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the key properties of **TY-52156** is provided below.

Property	Value
CAS Number	934369-14-9
Molecular Formula	C ₁₈ H ₁₉ Cl ₂ N ₃ O
Molecular Weight	364.27 g/mol
Appearance	Orange solid
Purity	≥98% (HPLC)
Storage Temperature	-20°C

Solubility

Solvent	Solubility
DMSO	25 mg/mL
DMF	30 mg/mL
Ethanol	15 mg/mL

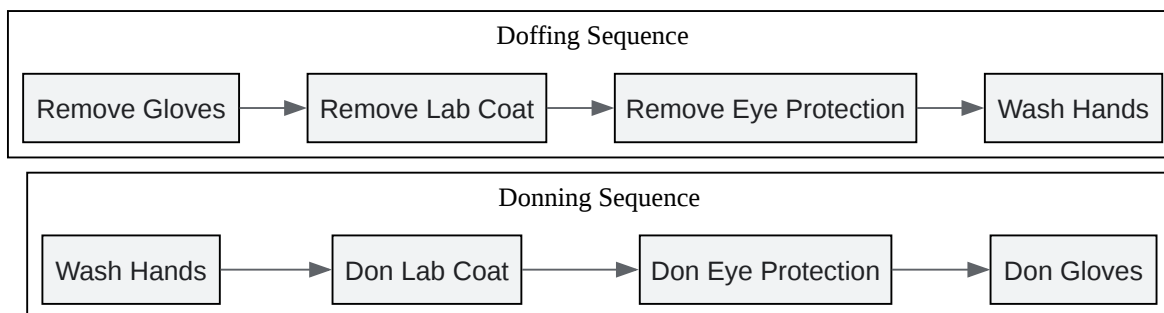
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **TY-52156** to minimize exposure risk. The following table outlines the required PPE.

Protection Type	Required Equipment	Specifications and Best Practices
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use and change them frequently.
Eye Protection	Safety glasses with side shields or goggles	Goggles are required when there is a splash hazard.
Skin and Body Protection	Laboratory coat	A full-length lab coat should be worn and buttoned completely.
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to avoid inhalation of any dust or aerosols.

PPE Workflow Diagram

The following diagram illustrates the proper sequence for donning and doffing PPE to prevent contamination.



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Figure 1: Recommended sequence for donning and doffing Personal Protective Equipment.

Operational Handling Plan

Adherence to a strict operational plan is essential for the safe handling of **TY-52156**.

Preparation and Weighing

- **Designated Area:** All handling of solid **TY-52156** should occur within a designated area, such as a chemical fume hood or a glove box, to contain any airborne particles.
- **Weighing:** When weighing the compound, use a tared weigh boat or paper. Handle with care to avoid creating dust.
- **Solution Preparation:** To prepare stock solutions, add the solvent to the vial containing the pre-weighed **TY-52156**. Ensure the container is securely capped before vortexing or sonicating to dissolve the solid.

Experimental Use

- **Cell Culture:** When adding **TY-52156** to cell cultures, use appropriate sterile techniques within a biological safety cabinet.
- **Animal Studies:** For in vivo experiments, appropriate animal handling protocols must be followed. The compound should be administered using calibrated equipment.

Disposal Plan

Proper disposal of **TY-52156** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

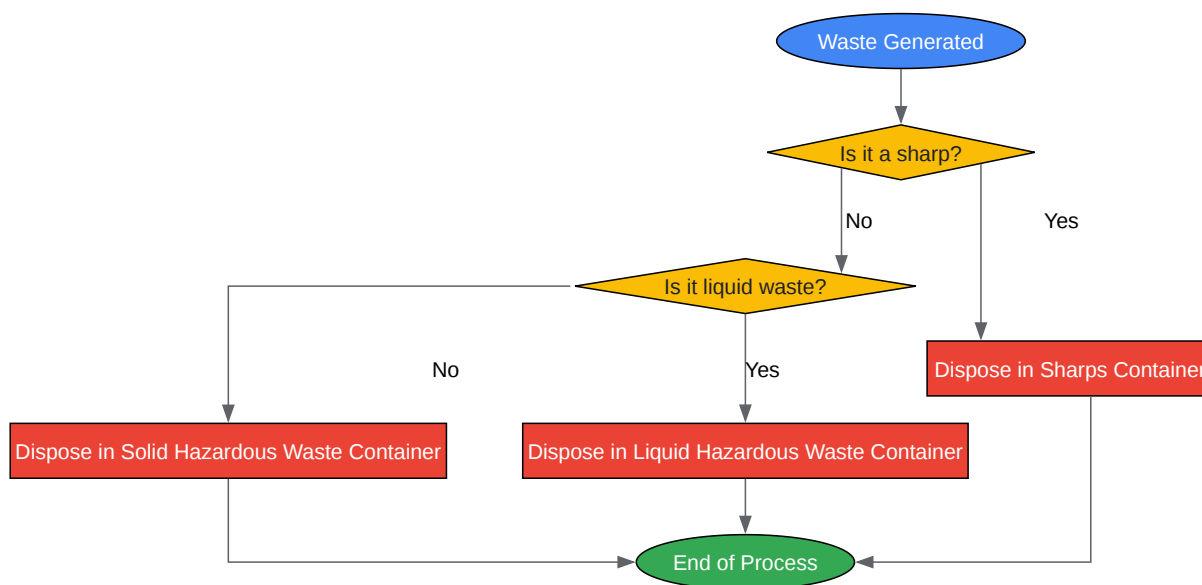
Waste Segregation

All waste materials contaminated with **TY-52156** must be segregated from general laboratory waste.

Waste Type	Disposal Container
Solid Waste	Labeled hazardous waste container
Liquid Waste	Labeled hazardous waste container for organic or aqueous waste, as appropriate
Sharps	Puncture-resistant sharps container

Disposal Workflow

The following diagram outlines the decision-making process for the disposal of waste contaminated with **TY-52156**.



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Figure 2: Decision workflow for the proper disposal of **TY-52156** contaminated waste.

Decontamination

- **Surfaces:** All surfaces and equipment that come into contact with **TY-52156** should be decontaminated. A suitable solvent (e.g., ethanol) followed by a laboratory-grade detergent and water is recommended.
- **Spills:** In the event of a spill, follow established laboratory spill response procedures. Absorb the spill with an inert material and dispose of it as hazardous waste. The area should then be thoroughly decontaminated.

It is imperative to consult your institution's specific safety guidelines and the full Safety Data Sheet (SDS) for **TY-52156** before handling.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com